

# Step-by-step protocol for Grignard synthesis of Allylbenzene

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## Compound of Interest

Compound Name: Allylbenzene

Cat. No.: B044316

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## Application Note: Grignard Synthesis of Allylbenzene

This document provides a detailed protocol for the synthesis of **allylbenzene** via a Grignard reaction. The procedure involves the formation of a phenylmagnesium bromide Grignard reagent, followed by its reaction with allyl bromide. This application note is intended for researchers, scientists, and professionals in drug development and organic synthesis.

## Data Presentation

The following table summarizes the quantitative data for the Grignard synthesis of **allylbenzene**.

Parameter	Value
Reagents	
Magnesium Turnings	20 g
Bromobenzene	78.5 g
Anhydrous Diethyl Ether	350 ml
Allyl Bromide	57.5 g
Water (for hydrolysis)	100 ml
Reaction Conditions	
Allyl Bromide Addition Time	15 minutes
Reflux Time	1.5 hours
Product Information	
Yield	45.8 g (82%)
Boiling Point	153-154°C at 725 mm Hg

## Experimental Protocol

This protocol details the step-by-step synthesis of **allylbenzene**.

### 1. Preparation of the Grignard Reagent (Phenylmagnesium Bromide)

- To a dry reaction flask equipped with a reflux condenser and a dropping funnel, add 20 g of magnesium turnings.[\[1\]](#)
- Add 350 ml of anhydrous diethyl ether to the flask.[\[1\]](#)
- Slowly add a solution of 78.5 g of bromobenzene in ether to the magnesium turnings to initiate the Grignard reagent formation.[\[1\]](#)[\[2\]](#) The reaction is initiated, often with gentle heating or the addition of an iodine crystal, and then proceeds exothermically.

### 2. Reaction with Allyl Bromide

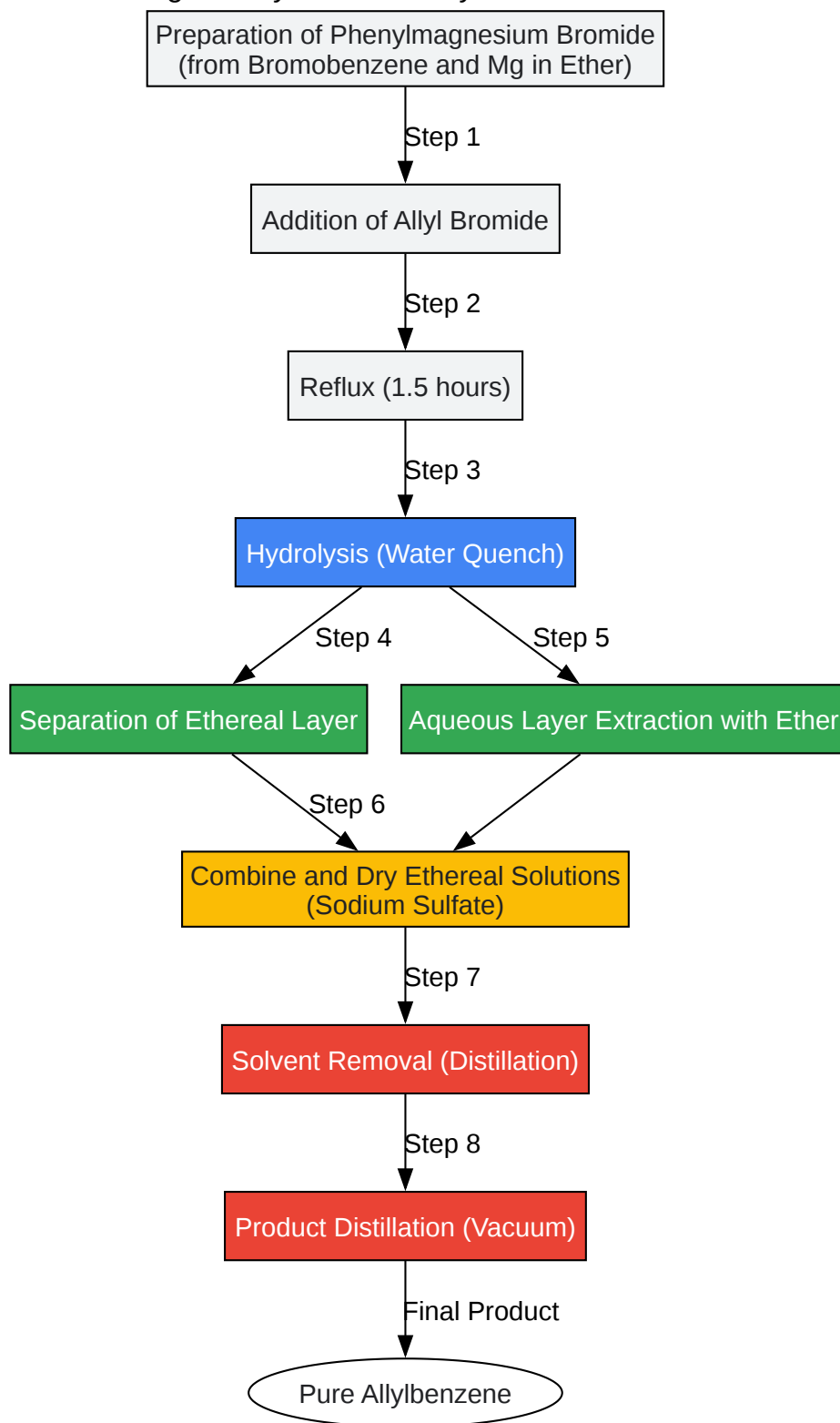
- Once the Grignard reagent is prepared, add 57.5 g of allyl bromide dropwise over a period of 15 minutes.[\[1\]](#)
- If the reaction becomes too vigorous, use external cooling to maintain control.[\[1\]](#)
- After the addition is complete, stir the mixture and heat it to reflux for 1.5 hours.[\[1\]](#)

### 3. Work-up and Purification

- After the reflux period, cautiously hydrolyze the reaction mixture by the slow addition of 100 ml of water.[\[1\]](#)
- Separate the ethereal layer.
- Extract the aqueous layer with diethyl ether.[\[1\]](#)
- Combine the ethereal solutions and dry them over anhydrous sodium sulfate.[\[1\]](#)
- Remove the diethyl ether by distillation.[\[1\]](#)
- Distill the residue under reduced pressure to obtain pure **allylbenzene**. The product has a boiling point of 153-154°C at 725 mm Hg.[\[1\]](#)

## Experimental Workflow

## Grignard Synthesis of Allylbenzene Workflow



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Caption: Workflow for the synthesis of **allylbenzene** via Grignard reaction.

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## References

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